

Technical Guide: 1-(Cbz-amino)cyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 1-(Cbz-amino)cyclohexanecarboxylic acid

Cat. No.: B173627

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Introduction

1-(Cbz-amino)cyclohexanecarboxylic acid, a derivative of 1-aminocyclohexanecarboxylic acid, is a synthetic amino acid that holds potential as a building block in peptide synthesis and drug discovery. The incorporation of the carboxybenzyl (Cbz) protecting group on the amino functionality allows for controlled peptide bond formation. Its rigid cyclohexyl backbone can impart unique conformational constraints on peptides, a desirable attribute in the design of peptidomimetics with enhanced stability and biological activity. This document provides a technical overview of its chemical properties, a general protocol for its use, and a conceptual workflow for its application in solid-phase peptide synthesis.

Chemical Properties and Data

The fundamental chemical properties of **1-(Cbz-amino)cyclohexanecarboxylic acid** are summarized below.

Property	Value
Molecular Formula	C ₁₅ H ₁₉ NO ₄
Molecular Weight	277.32 g/mol
Full Chemical Name	1-(((Benzyl)amino)cyclohexanecarboxylic acid
Synonyms	N-Cbz-1-aminocyclohexanecarboxylic acid

Conceptual Experimental Protocol: Use in Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for the incorporation of **1-(Cbz-amino)cyclohexanecarboxylic acid** into a peptide sequence using solid-phase peptide synthesis. Specific conditions may need to be optimized based on the resin, coupling reagents, and the overall peptide sequence.

Materials:

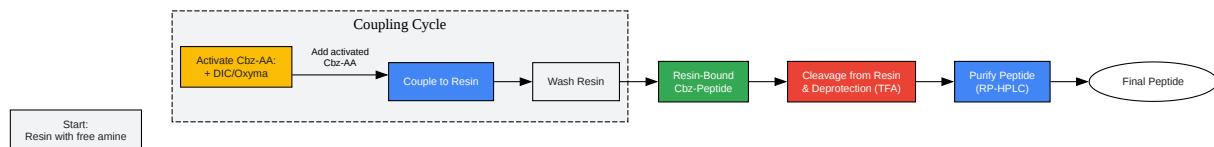
- **1-(Cbz-amino)cyclohexanecarboxylic acid**
- Rink Amide resin (or other suitable solid support)
- N,N'-Diisopropylcarbodiimide (DIC) or other carbodiimide coupling agent
- OxymaPure® or 1-Hydroxybenzotriazole (HOBT)
- N,N-Dimethylformamide (DMF)
- Piperidine solution (20% in DMF) for Fmoc deprotection (if applicable to the overall strategy)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA) cleavage cocktail (e.g., TFA/triisopropylsilane/water)

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 1-2 hours.
- Fmoc Deprotection (if applicable): If the resin is Fmoc-protected, treat with 20% piperidine in DMF to deprotect the terminal amine. Wash thoroughly with DMF and DCM.
- Activation of **1-(Cbz-amino)cyclohexanecarboxylic acid**: In a separate vessel, dissolve **1-(Cbz-amino)cyclohexanecarboxylic acid** (3 eq.), DIC (3 eq.), and OxymaPure® (3 eq.) in DMF. Allow the activation to proceed for 15-30 minutes at room temperature.
- Coupling: Add the activated amino acid solution to the deprotected resin. Agitate the reaction vessel for 2-4 hours at room temperature.
- Washing: After the coupling reaction, thoroughly wash the resin with DMF and DCM to remove excess reagents and byproducts.
- Capping (Optional): To block any unreacted amino groups, treat the resin with a capping solution (e.g., acetic anhydride and N,N-diisopropylethylamine in DMF).
- Chain Elongation: Repeat the deprotection (if using Fmoc strategy for subsequent amino acids) and coupling steps for the remaining amino acids in the desired sequence.
- Final Deprotection and Cleavage: Once the peptide synthesis is complete, wash the resin with DCM and dry under vacuum. Cleave the peptide from the resin and remove side-chain protecting groups using a TFA cleavage cocktail.
- Peptide Precipitation and Purification: Precipitate the cleaved peptide in cold diethyl ether, centrifuge, and wash the pellet. Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).

Conceptual Workflow for Peptide Synthesis

The following diagram illustrates a generalized workflow for the incorporation of a Cbz-protected amino acid like **1-(Cbz-amino)cyclohexanecarboxylic acid** into a growing peptide chain during solid-phase peptide synthesis.



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Caption: Conceptual workflow for solid-phase peptide synthesis.

Biological Activity and Applications in Drug Discovery

While specific biological activity data for **1-(Cbz-amino)cyclohexanecarboxylic acid** is not extensively documented in publicly available literature, its structural motifs suggest potential applications. The cyclohexane ring provides a rigid scaffold that can be useful in designing peptidomimetics to probe or inhibit protein-protein interactions. The introduction of such constrained residues can lead to peptides with improved metabolic stability and receptor binding affinity.

Derivatives of aminocyclohexanecarboxylic acid have been explored as components of various therapeutic agents. Therefore, **1-(Cbz-amino)cyclohexanecarboxylic acid** serves as a valuable intermediate for the synthesis of novel peptide-based drug candidates. Further research is warranted to explore the specific biological effects of peptides incorporating this particular amino acid.

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